Technical Guide: Preliminary Screening & Characterization of 4-(3-methyl-4-nitrophenoxy)piperidine

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Compound of Interest

Compound Name:	*4-(3-Methyl-4-nitrophenoxy)piperidine*
CAS No.:	*793636-66-5*
Cat. No.:	*B3155190*

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Executive Summary & Strategic Context

4-(3-methyl-4-nitrophenoxy)piperidine (Structure: $C_{12}H_{16}N_2O_3$) represents a "privileged scaffold" in drug discovery, combining a basic piperidine moiety (favorable for solubility and target binding) with a nitro-aromatic ether. This compound primarily serves as a high-value intermediate where the nitro group is a "masked" aniline, destined for reduction and subsequent coupling (e.g., urea or amide formation).

Screening Objective: Before introducing this scaffold into high-throughput library synthesis or scale-up, it must undergo a rigorous Preliminary Screening Protocol (PSP). This ensures:

- Chemical Integrity: Verification of regio-isomer purity (3-methyl vs. 2-methyl isomers).
- Physicochemical Viability: Assessment of pKa and Lipophilicity (LogD) to predict ADME behavior.

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- Safety De-risking: Evaluation of genotoxic potential inherent to nitro-aromatics.

Screening Workflow Visualization

The following diagram outlines the logical flow for the preliminary screening of this scaffold, ensuring a "Go/No-Go" decision matrix at each stage.

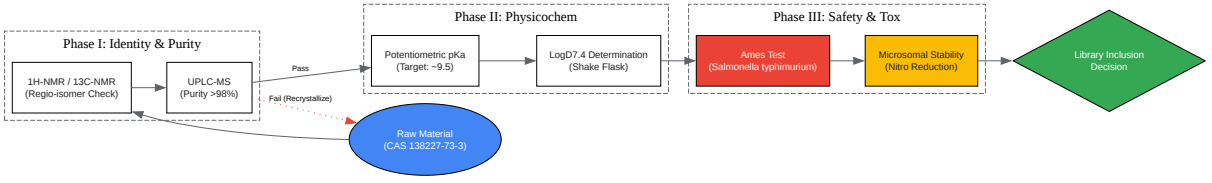

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Figure 1: Step-wise screening workflow for **4-(3-methyl-4-nitrophenoxy)piperidine**, moving from chemical verification to biological risk assessment.

Phase I: Chemical Identity & Purity Validation

The synthesis of phenoxy-piperidines via nucleophilic aromatic substitution (

) can often yield regio-isomeric impurities if the starting fluoronitrobenzene is not isomerically pure.

High-Resolution LC-MS Protocol

Objective: Confirm molecular weight (

) and quantify purity.

- System: Agilent 1290 Infinity II or equivalent UPLC.

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- Column: C18 Reverse Phase (e.g., Waters ACQUITY UPLC BEH C18, 1.7 µm).
- Mobile Phase:
  - A: 0.1% Formic Acid in Water.
  - B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 5% B to 95% B over 3.5 min.
- Acceptance Criteria: Purity

  (UV 254 nm); Single mass peak at m/z 237.1.

NMR Structural Diagnostics

Objective: Distinguish the 3-methyl-4-nitro substitution pattern from potential 2-methyl or 5-methyl impurities.

- Solvent: DMSO-

  .
- Key Diagnostic Signals:
  - Piperidine Ring: Multiplets at

    1.5–2.0 ppm (C3/C5 protons) and

    2.6–3.0 ppm (C2/C6 protons). The C4 proton (methine attached to oxygen) should appear as a septet-like multiplet around

    4.5 ppm.
  - Aromatic Region: Look for the specific coupling pattern of the 1,2,4-substituted benzene. The proton ortho to the nitro group should show a distinct doublet (or singlet if methyl is adjacent) shifted downfield due to the electron-withdrawing nitro group.
  - Methyl Group: Singlet at

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~2.3 ppm.

Phase II: Physicochemical Profiling

Understanding the "drug-like" properties of the scaffold is essential before derivatization.

Ionization Constant (pKa)

The secondary amine of the piperidine ring is basic. Accurate pKa measurement is vital for predicting solubility at physiological pH.

- Method: Potentiometric Titration (Sirius T3 or equivalent).
- Protocol:
  - Dissolve 1 mg of compound in 0.15 M KCl (aq).
  - Titrate from pH 2.0 to pH 12.0 using 0.5 M KOH and 0.5 M HCl.
  - Expected Result: The piperidine nitrogen typically exhibits a pKa of 9.2 – 9.8.
  - Implication: At physiological pH (7.4), the molecule will be predominantly protonated (

    ), enhancing aqueous solubility but potentially limiting passive membrane permeability unless a transporter is involved.

Lipophilicity (LogD)

- Method: Shake-flask method (n-octanol/buffer pH 7.4) or HPLC-based estimation (CHI).
- Target Range: For a fragment, a LogD of 1.0 – 2.0 is ideal, allowing room for lipophilicity growth during lead optimization.

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Parameter	Expected Value	Method	Relevance
MW	236.27 g/mol	Calc.	Fragment-based design compliant
pKa (Base)	9.5 ± 0.3	Potentiometric	Lysosomal trapping potential
LogP	~2.3	ChemDraw/Calc	Baseline lipophilicity
LogD (pH 7.4)	~0.5	Shake Flask	High solubility in blood plasma

Phase III: Safety & Toxicology Pre-Screen

Critical Alert: Nitro-aromatics carry a structural alert for genotoxicity. The nitro group can be enzymatically reduced to hydroxylamines and amines, which may interact with DNA.

Ames Test (Bacterial Reverse Mutation Assay)

Before scaling up synthesis, an abbreviated Ames test is mandatory.

- Strains:Salmonella typhimurium TA98 (frameshift) and TA100 (base-pair substitution).
- Condition: +/- S9 metabolic activation (rat liver homogenate).
- Rationale: The S9 fraction mimics mammalian metabolism, reducing the nitro group to the reactive hydroxylamine species.
- Protocol:
  - Plate bacteria with trace histidine.
  - Add test compound at 5 concentrations (up to 5000 µ g/plate).
  - Incubate 48h at 37°C.
  - Count revertant colonies.
- Interpretation: A >2-fold increase in revertant colonies indicates mutagenicity.

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- Note: If positive, the scaffold may need to be reduced to the aniline before biological testing to mitigate toxicity, or the nitro group must be replaced.

Handling & Stability

- Light Sensitivity: Nitro compounds can be photolabile. Store in amber vials.
- Hygroscopicity: As a secondary amine, it readily forms salts (HCl, TFA). The free base may absorb CO_2 from air (carbamate formation). Recommendation: Store as the HCl salt.

Phase IV: Functional Utility (Synthetic Activation)

If the compound passes the screening, the primary utilization pathway involves the reduction of the nitro group.

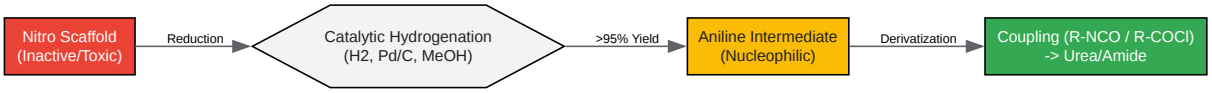

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Figure 2: Functional activation pathway. The nitro group serves as a precursor to the active aniline nucleophile.

Standard Reduction Protocol:

- Solvent: Methanol or Ethanol.
- Catalyst: 10% Pd/C (5 wt% loading).
- Atmosphere:

  balloon (1 atm) or hydrogenation shaker (30 psi).
- Duration: 2–4 hours at RT.
- Monitoring: Monitor disappearance of the yellow nitro color and UV shift via LCMS.

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